

# Technical Support Center: Enhancing the Thermal Stability of Methylammonium Lead Iodide

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## Compound of Interest

Compound Name: Methylammonium

Cat. No.: B1206745

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Welcome to the technical support center for improving the thermal stability of **methylammonium** lead iodide ( $\text{MAPbI}_3$ ). This resource is designed for researchers, scientists, and professionals in drug development who are working with this promising but sensitive perovskite material. Here, you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and comparative data to assist you in your research and development efforts.

## Frequently Asked Questions (FAQs)

Q1: What are the primary signs of thermal degradation in  $\text{MAPbI}_3$  thin films?

A1: The most common visual indicator of thermal degradation in  $\text{MAPbI}_3$  is a color change from dark brown or black to yellow. This is due to the decomposition of the perovskite into lead iodide ( $\text{PbI}_2$ ), a yellow-colored compound. Other signs can include a decrease in the film's photoluminescence intensity and a reduction in the power conversion efficiency (PCE) of a fabricated solar cell device. In-situ characterization techniques, such as X-ray diffraction (XRD), can confirm the presence of  $\text{PbI}_2$  peaks, providing definitive evidence of degradation.

Q2: How can I distinguish between thermal and moisture-induced degradation?

A2: While both heat and moisture can lead to the formation of  $\text{PbI}_2$ , there are some distinguishing features. Moisture-induced degradation often results in the formation of hydrated

perovskite intermediates, which can sometimes be observed as a change in the film's surface morphology, such as the appearance of needle-like structures. Thermal degradation in an inert atmosphere primarily leads to the sublimation of volatile components like methylamine ( $\text{CH}_3\text{NH}_2$ ) and hydroiodic acid (HI), leaving behind  $\text{PbI}_2$ . In ambient air, the degradation process can be a combination of both thermal and moisture effects. Characterization under controlled environments is key to isolating the dominant degradation pathway.

Q3: What is the typical temperature at which  $\text{MAPbI}_3$  starts to degrade?

A3: Unencapsulated  $\text{MAPbI}_3$  is known to be thermally unstable and can begin to degrade at temperatures as low as  $85^\circ\text{C}$ , even in an inert environment. The degradation rate is accelerated at higher temperatures. For instance, significant decomposition can be observed after extended periods at  $80^\circ\text{C}$ , and the process is much faster at  $100^\circ\text{C}$  and above.

Q4: What are the main strategies to improve the thermal stability of  $\text{MAPbI}_3$ ?

A4: The primary strategies to enhance the thermal stability of  $\text{MAPbI}_3$  include:

- **Additive Engineering:** Incorporating specific additives into the perovskite precursor solution to passivate defects and strengthen the crystal lattice.
- **Dimensional Engineering:** Creating 2D or mixed-dimensional (2D/3D) perovskite structures that are inherently more stable due to the presence of bulky organic cations.
- **Cation Engineering:** Partially or fully replacing the **methylammonium** ( $\text{MA}^+$ ) cation with other cations like formamidinium ( $\text{FA}^+$ ) or cesium ( $\text{Cs}^+$ ) to improve the structural stability.
- **Encapsulation:** Protecting the perovskite film from the environment using barrier materials to prevent the escape of volatile degradation products and the ingress of moisture and oxygen.

## Troubleshooting Guides

Problem 1: My perovskite film turns yellow even with a stabilization strategy.

Possible Cause	Troubleshooting Steps
Ineffective Additive Concentration: The concentration of the stabilizing additive may be too low or too high.	Optimize the additive concentration by preparing a series of samples with varying amounts of the additive and testing their thermal stability.
Incomplete 2D Layer Formation (for 2D/3D perovskites): The reaction to form the protective 2D layer on top of the 3D perovskite may be incomplete.	Ensure the proper concentration of the bulky amine solution and optimize the spin-coating parameters (speed, time) and annealing conditions (temperature, time) for the 2D layer formation.
Poor Film Quality (Pinholes): Pinholes in the perovskite film can act as nucleation sites for degradation.	Optimize the deposition and annealing processes to achieve a uniform and pinhole-free film. Consider using techniques like anti-solvent dripping or vapor-assisted solution processing. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Inadequate Encapsulation: The encapsulation may not be hermetic, allowing volatile products to escape and/or moisture to enter.	Use a high-quality encapsulant with low water vapor transmission rate (WVTR) and ensure a proper seal around the device. Consider using a combination of a surface encapsulant and an edge sealant. <a href="#">[4]</a>

Problem 2: The power conversion efficiency (PCE) of my stabilized device is lower than the control device.

Possible Cause	Troubleshooting Steps
Phase Segregation: In mixed-cation or mixed-dimensional perovskites, improper processing can lead to the formation of undesirable, photo-inactive phases.	Carefully control the stoichiometry of the precursors and the annealing conditions to promote the formation of the desired perovskite phase.
Charge Transport Issues: Some additives or bulky organic cations in 2D layers can hinder charge transport if not properly integrated.	Optimize the thickness of the 2D layer in 2D/3D structures to be thin enough to prevent charge blocking. For additives, ensure they do not introduce significant electronic barriers.
Interfacial Defects: The interface between the stabilized perovskite and the charge transport layers may have a high density of defects.	Consider surface passivation treatments after the deposition of the stabilized perovskite layer to reduce interfacial recombination.

## Quantitative Data on Thermal Stability Enhancement

The following table summarizes the performance of MAPbI<sub>3</sub>-based perovskite solar cells with different stabilization strategies under thermal stress.

Stabilization Strategy	Additive/Cation	Thermal Stress Conditions	Initial PCE	PCE after Stress	Reference
Additive Engineering	PEO + PEG	85 °C, 120 hours (in air)	>18%	~71% of initial	<a href="#">[5]</a>
Dimensional Engineering	n-Butylamine (for 2D/3D structure)	85 °C, prolonged	High	Significantly improved vs. 3D	<a href="#">[6]</a>
Encapsulation	PMMA/SB bilayer	85 °C, 85% RH, 100 hours	High	80% of initial	<a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Additive Engineering with PEO and PEG

This protocol describes the fabrication of a MAPbI<sub>3</sub> perovskite film with the addition of a polyethylene oxide (PEO) and polyethylene glycol (PEG) mixture to enhance thermal stability. [5]

#### Materials:

- Lead(II) iodide (PbI<sub>2</sub>)
- **Methylammonium** iodide (MAI)
- Polyethylene oxide (PEO, MW = 100,000)
- Polyethylene glycol (PEG, MW = 12,000)
- N,N-Dimethylformamide (DMF)
- Isopropyl alcohol (IPA)
- Substrates (e.g., FTO-coated glass)
- Hole transport layer (HTL) material (e.g., PTAA)
- Electron transport layer (ETL) materials (e.g., C<sub>60</sub>, BCP)
- Metal contact (e.g., Ag)

#### Procedure:

- **Substrate Preparation:** Clean the FTO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. Dry the substrates with a nitrogen gun and treat them with UV-ozone for 15 minutes.
- **HTL Deposition:** Spin-coat the HTL solution (e.g., PTAA in toluene) onto the substrates and anneal at 100 °C for 10 minutes.
- **Perovskite Precursor Preparation:**
  - Prepare a stock solution of MAI in IPA (40 mg/mL).

- Prepare the perovskite precursor solution by dissolving  $\text{PbI}_2$ , MAI, PEO, and PEG in DMF. A typical concentration is 1.2 M  $\text{PbI}_2$ , 0.2 M MAI, and a small amount of PEO and PEG (e.g., 1 mg each per 1 mL of DMF).
- Perovskite Film Deposition (Two-Step Method):
  - Spin-coat the  $\text{PbI}_2$ -rich precursor solution (containing PEO and PEG) onto the HTL-coated substrate at 6000 rpm for 20 seconds.
  - During the spin-coating, drop the MAI solution onto the substrate.
  - Anneal the film at 100 °C for 30 minutes to form the perovskite crystal structure.
- ETL and Electrode Deposition: Sequentially deposit the ETL layers (e.g.,  $\text{C}_{60}$  and BCP) and the metal electrode (e.g., Ag) via thermal evaporation.

## Protocol 2: Fabrication of a 2D/3D Perovskite Heterostructure

This protocol outlines the formation of a 2D perovskite capping layer on a 3D  $\text{MAPbI}_3$  film to improve thermal stability.<sup>[6]</sup>

Materials:

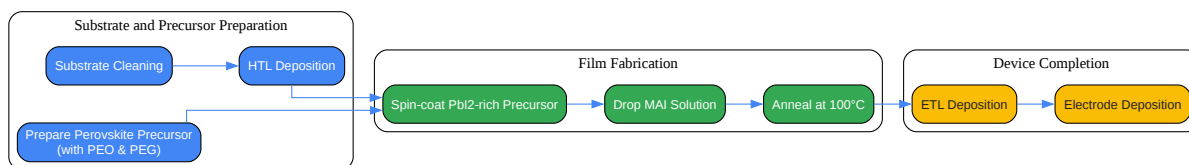
- 3D  $\text{MAPbI}_3$  film (prepared using standard methods)
- n-Butylamine (BA) or n-Butylammonium iodide (BAI)
- Chlorobenzene or Isopropyl alcohol (as solvent for the 2D precursor)

Procedure:

- Fabricate the 3D  $\text{MAPbI}_3$  Film: Prepare a standard 3D  $\text{MAPbI}_3$  film on a suitable substrate with a hole transport layer using your established protocol.
- Prepare the 2D Precursor Solution:
  - For BA treatment: Dissolve n-Butylamine in chlorobenzene (e.g., 1 mg/mL).

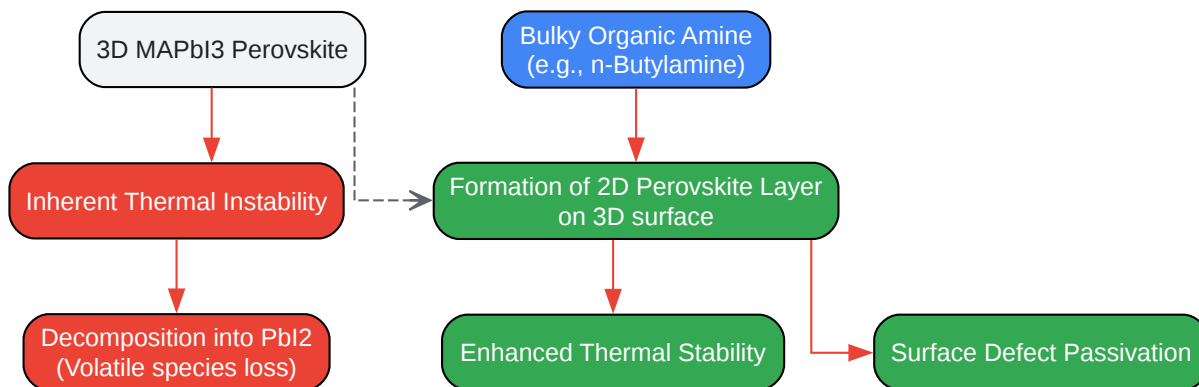
- For BAI treatment: Dissolve n-Butylammonium iodide in isopropyl alcohol (e.g., 5 mg/mL).
- Formation of the 2D Capping Layer:
  - Spin-coat the 2D precursor solution onto the 3D perovskite film. A typical spin-coating speed is 4000 rpm for 30 seconds.
  - Anneal the film at a moderate temperature (e.g., 100 °C) for a short duration (e.g., 10 minutes) to facilitate the reaction between the 3D perovskite surface and the bulky amine, forming the 2D perovskite layer.
- Complete the Device: Proceed with the deposition of the electron transport layer and the metal electrode as you would for a standard 3D perovskite solar cell.

## Visualizations



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### Workflow for Additive Engineering



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### 2D/3D Perovskite Stabilization

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